

External Quantum Efficiency of PBDTTT-EFT Solar Cells: A Comparative Guide

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Compound of Interest

Compound Name: *Pbdttt-eft*

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This guide provides a comparative analysis of the external quantum efficiency (EQE) of organic photovoltaic (OPV) cells based on the donor polymer **PBDTTT-EFT** (also known as PCE10). The performance is benchmarked against alternative donor polymers and various acceptor materials, supported by experimental data from peer-reviewed literature. This document is intended for researchers and scientists in the fields of materials science, chemistry, and drug development with an interest in organic electronics.

Performance Comparison of PBDTTT-EFT Based Solar Cells

The performance of **PBDTTT-EFT** based solar cells is highly dependent on the choice of the acceptor material. Historically, fullerene derivatives like PC71BM were widely used. However, the advent of non-fullerene acceptors (NFAs) has led to significant improvements in power conversion efficiencies (PCE). NFAs offer advantages such as tunable bandgaps and energy levels, leading to enhanced light absorption and reduced energy loss.^{[1][2][3]}

Below is a summary of key performance parameters for **PBDTTT-EFT** based solar cells with different acceptors, as well as a comparison with another common donor polymer, PBDB-T.

Donor Polymer	Acceptor	Voc (V)	Jsc (mA/cm ²)	Fill Factor (%)	PCE (%)	Peak EQE (%)	Wavelength Range of High EQE (nm)	Reference
PBDTT T-EFT	PC71BM	0.80	17.6	67	9.43	~70	400-750	[4]
PBDTT T-EFT	EH-IDTBR	>1	18.5	-	12	~90	500-700	[5]
PBDTT T-EFT	Bis-PDI-T-EG	-	-	~50-60	5.3	~60	400-800	[1][2]
PBDB-T	Bis-PDI-T-EG	-	-	~50-60	3.0	~45	400-650	[1][2]

Experimental Protocols

Fabrication of PBDTTT-EFT Based Solar Cells (Inverted Architecture)

The following protocol describes a typical fabrication process for an inverted organic solar cell architecture.

- **Substrate Cleaning:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each. The substrates are then dried with nitrogen gas and treated with UV-ozone for 20 minutes.
- **Electron Transport Layer (ETL) Deposition:** A layer of zinc oxide (ZnO) nanoparticles dispersed in a solvent is spin-coated onto the cleaned ITO substrates and annealed.

- **Active Layer Deposition:** A blend solution of **PBDTTT-EFT** and the acceptor material (e.g., PC71BM) in a solvent like chlorobenzene with an additive such as 1,8-diiodooctane (DIO) is prepared. This solution is then spin-coated on top of the ETL in an inert nitrogen atmosphere. The film is subsequently annealed to optimize the morphology.
- **Hole Transport Layer (HTL) Deposition:** A solution of Molybdenum(VI) oxide (MoO₃) is spin-coated or thermally evaporated on top of the active layer.
- **Anode Deposition:** Finally, a metal anode, typically silver (Ag), is deposited by thermal evaporation through a shadow mask to define the active area of the device.

External Quantum Efficiency (EQE) Measurement

The EQE measurement quantifies the ratio of collected charge carriers to the number of incident photons at a specific wavelength.

- **Light Source and Monochromator:** A broadband light source, such as a xenon arc lamp, is used. The light is passed through a monochromator to select a specific wavelength.
- **Light Chopping and Lock-in Amplification:** The monochromatic light is modulated using a mechanical chopper. The resulting photocurrent from the solar cell is measured using a lock-in amplifier, which improves the signal-to-noise ratio by filtering out noise at frequencies other than the chopping frequency.
- **Calibration:** A calibrated reference photodiode (e.g., a silicon or germanium photodiode) with a known spectral response is first measured to determine the incident photon flux at each wavelength.
- **Device Measurement:** The solar cell to be tested is then placed in the light path, and its short-circuit current is measured at each wavelength.
- **EQE Calculation:** The EQE at each wavelength (λ) is calculated using the following formula:

$$EQE(\lambda) = [I_{sc}(\lambda) / (q * \Phi(\lambda) * A)] * 100\%$$

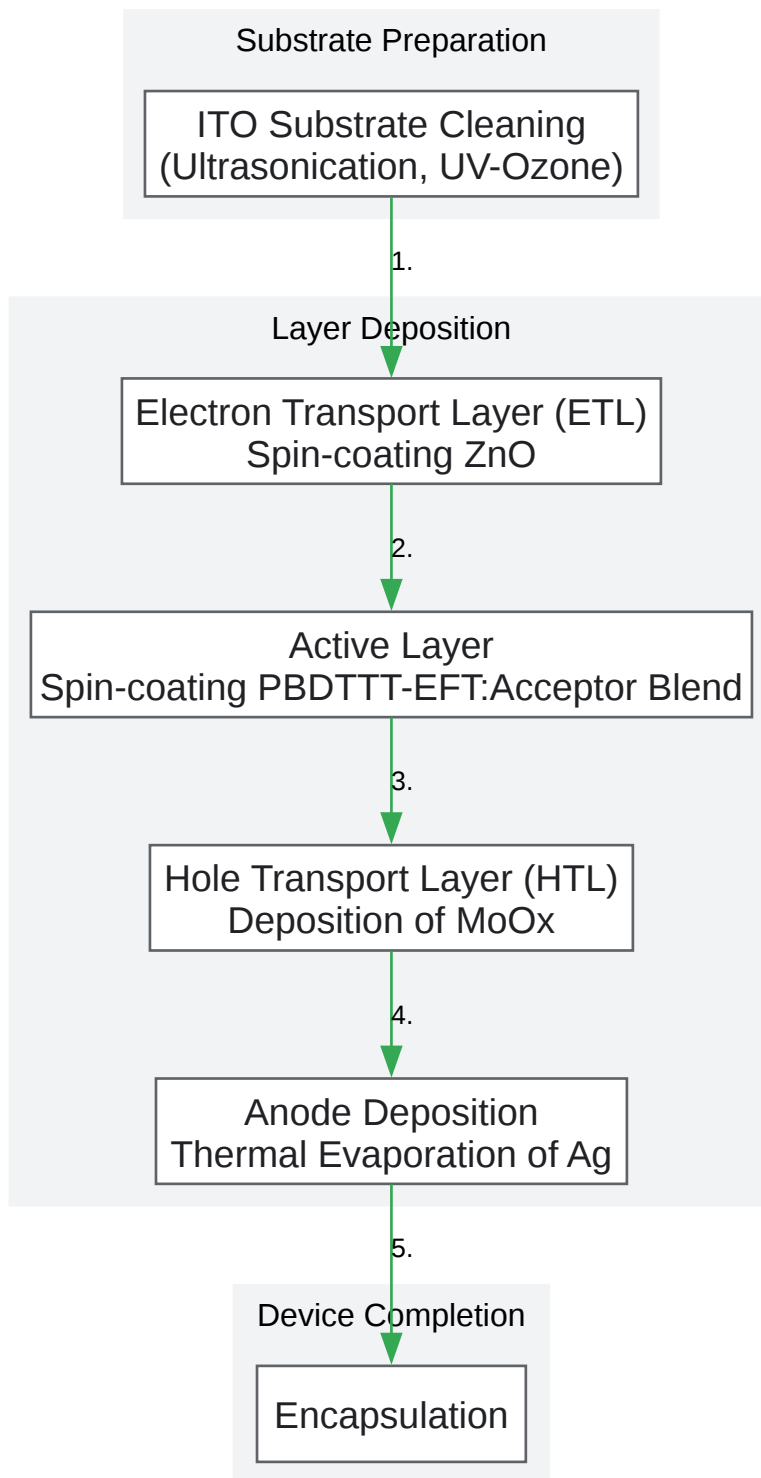
where:

- $I_{sc}(\lambda)$ is the measured short-circuit current of the solar cell at wavelength λ .

- q is the elementary charge.
- $\Phi(\lambda)$ is the incident photon flux per unit area at wavelength λ , determined from the reference photodiode measurement.
- A is the active area of the solar cell.

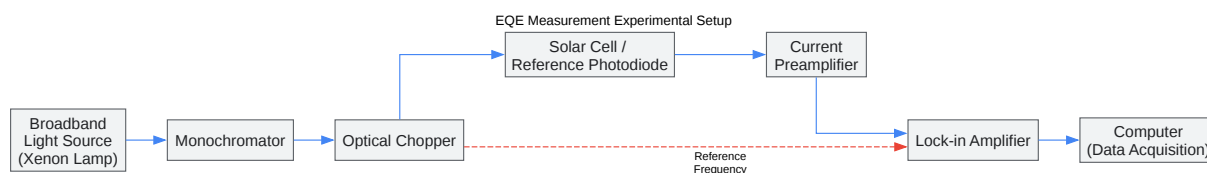
Visualizations

Fabrication Workflow of an Inverted PBDTTT-EFT Solar Cell



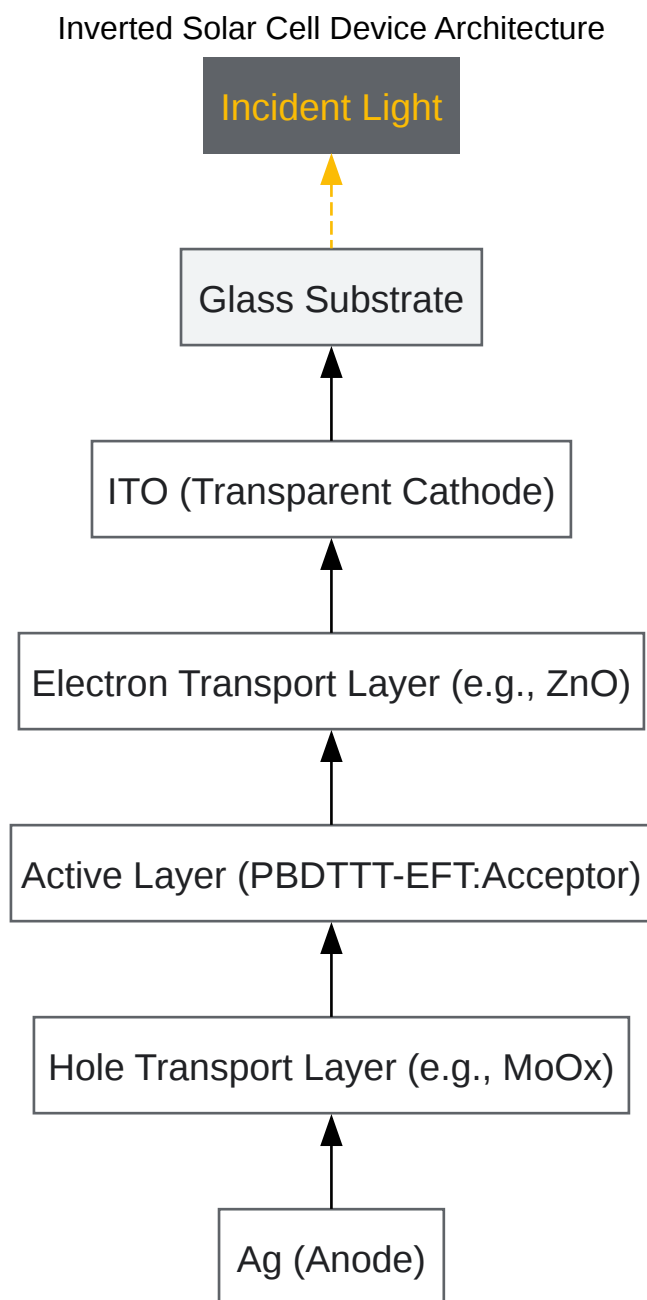
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Caption: Fabrication workflow for an inverted **PBDTTT-EFT** solar cell.



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Caption: Schematic of the experimental setup for EQE measurement.



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Caption: Layered structure of an inverted **PBDTTT-EFT** solar cell.

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